molecular structure of 2-(2-Chlorophenyl)cyclobutan-1-amine hydrochloride

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Compound of Interest

Compound Name:	*2-(2-Chlorophenyl)cyclobutan-1-amine hydrochloride*
CAS No.:	*1427378-89-9*
Cat. No.:	*B1429976*

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An In-depth Technical Guide to the Molecular Structure of **2-(2-Chlorophenyl)cyclobutan-1-amine Hydrochloride**

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals interested in the molecular characteristics of **2-(2-Chlorophenyl)cyclobutan-1-amine hydrochloride**. Given the novelty of this specific isomer, this document synthesizes information from closely related analogues and foundational chemical principles to provide a robust framework for its synthesis, characterization, and potential application.

Introduction: The Significance of Substituted Cycloalkaneamines

Substituted cycloalkaneamines are privileged scaffolds in modern medicinal chemistry. The conformational rigidity of the cyclobutane ring, combined with the electronic and steric properties of the 2-chlorophenyl substituent, makes 2-(2-Chlorophenyl)cyclobutan-1-amine a compelling building block for creating novel chemical entities. This class of compounds is of

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significant interest for its potential biological activities and applications as pharmaceutical intermediates.[1] The hydrochloride salt form enhances stability and aqueous solubility, which are critical properties for both chemical synthesis and biological testing.[2]

This whitepaper provides a detailed exploration of the molecular structure, a proposed synthetic pathway, robust analytical methods for structural elucidation, and a discussion of the potential research applications for this compound.

Part 1: Molecular Profile and Physicochemical Properties

A thorough understanding of a molecule's fundamental properties is the bedrock of its application in research and development.

Chemical Structure and Stereochemistry

2-(2-Chlorophenyl)cyclobutan-1-amine possesses two stereocenters, leading to the possibility of four stereoisomers: (1R,2R), (1S,2S), (1R,2S), and (1S,2R). These can be grouped into two pairs of enantiomers, which are diastereomers of each other (cis and trans isomers). The relative orientation of the amine and chlorophenyl groups significantly influences the molecule's three-dimensional shape and, consequently, its interaction with biological targets.

- cis-isomers: (1R,2S) and (1S,2R) - The amine and chlorophenyl groups are on the same face of the cyclobutane ring.
- trans-isomers: (1R,2R) and (1S,2S) - The amine and chlorophenyl groups are on opposite faces of the cyclobutane ring.

The hydrochloride salt is formed by the protonation of the primary amine, creating an ammonium chloride ion pair.

Physicochemical Data

The following table summarizes the key physicochemical properties of 2-(2-Chlorophenyl)cyclobutan-1-amine and its hydrochloride salt. Data for isomers are used as reliable estimates.

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Property	Value (for Free Base)	Value (for Hydrochloride Salt)	Source / Method
Molecular Formula	$C_{10}H_{12}ClN$	$C_{10}H_{13}Cl_2N$	Calculated
Molecular Weight	181.66 g/mol	218.12 g/mol	Calculated
Monoisotopic Mass	181.06583 Da	217.04250 Da	Predicted[3][4]
IUPAC Name	2-(2-chlorophenyl)cyclobutan-1-amine	2-(2-chlorophenyl)cyclobutan-1-amine hydrochloride	IUPAC Rules
Predicted XlogP	2.1 - 2.2	N/A	Predicted[3][4]
Physical Form	Likely an oil or low-melting solid	Crystalline Solid	Inferred[2]
Solubility	Soluble in organic solvents	Soluble in polar solvents (e.g., water, methanol)	Inferred[2]

Part 2: Proposed Synthesis and Purification

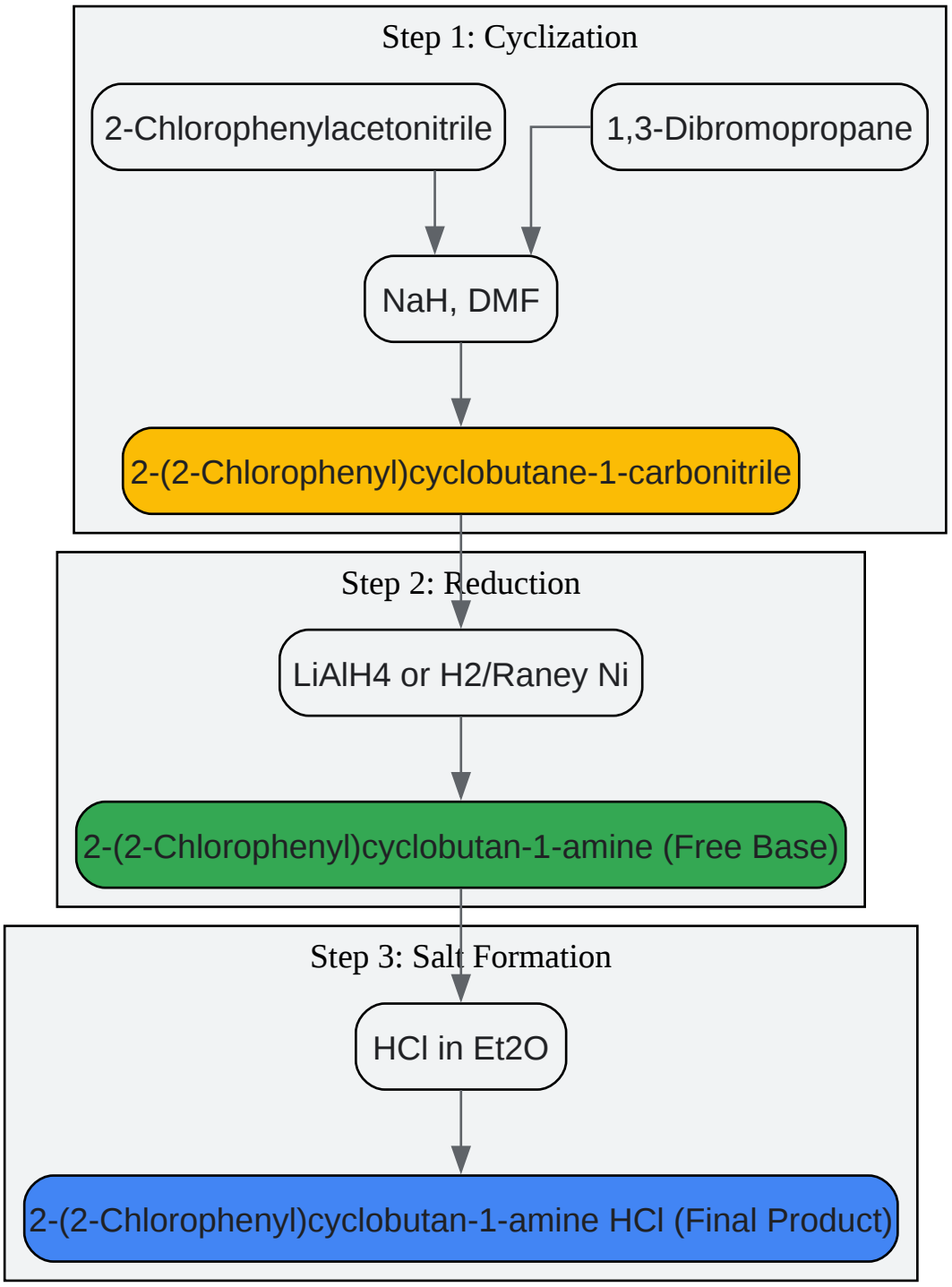
While a specific protocol for this isomer is not widely published, a reliable synthetic route can be designed based on established methods for analogous compounds, such as 2-(2,4-Dichlorophenyl)cyclobutanamine.[1]

Retrosynthetic Strategy

The proposed synthesis involves a two-step process starting from commercially available 2-chlorophenylacetonitrile and 1,3-dibromopropane. The key steps are a cyclization reaction to form the cyclobutanecarbonitrile intermediate, followed by a reduction of the nitrile to the primary amine.

Synthetic Workflow Diagram

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Caption: Proposed synthetic workflow for 2-(2-Chlorophenyl)cyclobutan-1-amine HCl.

Detailed Experimental Protocol

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Step 1: Synthesis of 2-(2-Chlorophenyl)cyclobutane-1-carbonitrile

- To a stirred suspension of sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq.) in anhydrous dimethylformamide (DMF) under a nitrogen atmosphere at 0 °C, add a solution of 2-chlorophenylacetonitrile (1.0 eq.) in DMF dropwise.
- Allow the mixture to stir at room temperature for 30 minutes until gas evolution ceases.
- Add 1,3-dibromopropane (1.1 eq.) dropwise, keeping the temperature below 30 °C.
- Heat the reaction mixture to 60-70 °C and stir for 12-16 hours, monitoring by TLC or GC-MS.
- After completion, cool the reaction to room temperature and quench carefully with ice-water.
- Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the cyclobutanecarbonitrile intermediate.

Step 2: Synthesis of 2-(2-Chlorophenyl)cyclobutan-1-amine (Free Base)

- Prepare a suspension of lithium aluminum hydride ($LiAlH_4$, 2.0 eq.) in anhydrous tetrahydrofuran (THF) under a nitrogen atmosphere at 0 °C.
- Add a solution of the nitrile intermediate from Step 1 in THF dropwise.
- Allow the reaction to warm to room temperature and then reflux for 4-6 hours until the reaction is complete (monitored by TLC).
- Cool the mixture to 0 °C and quench sequentially by the dropwise addition of water, followed by 15% aqueous NaOH, and then more water (Fieser workup).
- Filter the resulting solids and wash thoroughly with THF.
- Concentrate the filtrate under reduced pressure to obtain the crude free base amine.

Step 3: Formation of the Hydrochloride Salt

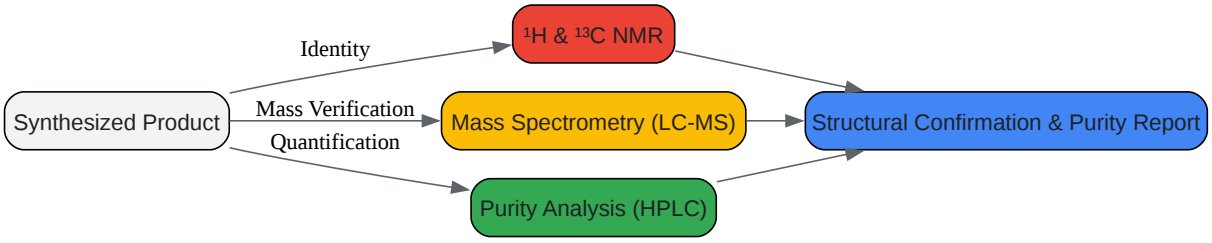
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- Dissolve the crude amine in a minimal amount of diethyl ether (Et_2O).
- Add a solution of HCl in Et_2O (2 M) dropwise with stirring until precipitation is complete.
- Collect the resulting white solid by vacuum filtration, wash with cold Et_2O, and dry under vacuum to yield the final hydrochloride salt.

Part 3: Structural Elucidation and Quality Control

Rigorous analytical characterization is essential to confirm the identity, structure, and purity of the final compound.

Analytical Workflow



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Caption: Standard analytical workflow for compound characterization.

Spectroscopic and Chromatographic Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Expected signals would include multiplets in the aromatic region (~7.0-7.5 ppm) corresponding to the four protons of the chlorophenyl group. The cyclobutane protons would appear as complex multiplets in the aliphatic region (~1.8-3.5 ppm). The proton alpha to the amine group would be a distinct multiplet, with its chemical shift and coupling constants being diagnostic for the cis/trans stereochemistry.

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- ^{13}C NMR: Approximately 10 distinct signals are expected. Six signals in the aromatic region (~120-140 ppm) and four signals in the aliphatic region (~20-60 ppm) for the cyclobutane carbons.

Mass Spectrometry (MS):

- Using electrospray ionization in positive mode (ESI+), the expected mass-to-charge ratio (m/z) for the protonated molecular ion $[M+H]^+$ of the free base would be approximately 182.07.[3][4] The isotopic pattern due to the presence of chlorine (^{35}Cl and ^{37}Cl) would be a key diagnostic feature.

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method is ideal for assessing the purity of the hydrochloride salt.

Parameter	Condition	Rationale
Column	C18, 2.1 x 100 mm, 1.8 µm	Standard for separation of small organic molecules.[5]
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for good peak shape.[6]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Common organic modifier.
Gradient	5% B to 95% B over 10 min	Ensures elution of the compound and any impurities.
Flow Rate	0.3 mL/min	Typical for analytical scale columns.[5]
Detection	UV at 254 nm	The chlorophenyl group provides strong UV absorbance.
Injection Volume	5 µL	Standard volume for analytical injections.[6]

Part 4: Potential Applications and Biological Context

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2-(2-Chlorophenyl)cyclobutan-1-amine hydrochloride is primarily of interest as a research chemical and a versatile building block for the synthesis of more complex molecules.[1] Its structural similarity to known psychoactive compounds, such as ketamine and its precursors which also feature a chlorophenyl group and a constrained amine, suggests that derivatives of this scaffold could be explored for their potential activity on the central nervous system (CNS).[7][8]

Research in this area could involve:

- Scaffold for Library Synthesis: Using the amine as a handle for derivatization to create a library of novel compounds for high-throughput screening.
- Intermediate for Target Molecules: Employing it in multi-step syntheses of complex pharmaceutical targets.
- Probing Structure-Activity Relationships (SAR): Comparing the biological activity of the 2-chlorophenyl isomer against its 3- and 4-chlorophenyl counterparts to understand the impact of the chlorine's position.

Conclusion

This technical guide provides a foundational framework for the synthesis and analysis of **2-(2-Chlorophenyl)cyclobutan-1-amine hydrochloride**. By leveraging established chemical principles and data from closely related analogues, this document offers detailed, actionable protocols for its preparation and rigorous quality control. The unique structural features of this compound make it a valuable tool for medicinal chemists and drug discovery teams seeking to explore novel chemical space and develop next-generation therapeutics.

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